

Application Notes and Protocols: BAL-0028 in a Peritonitis Animal Model

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Compound of Interest

Compound Name: BAL-0028

Cat. No.: B15610272

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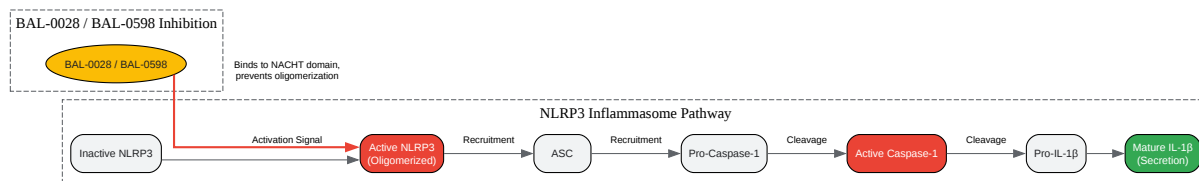
For Researchers, Scientists, and Drug Development Professionals

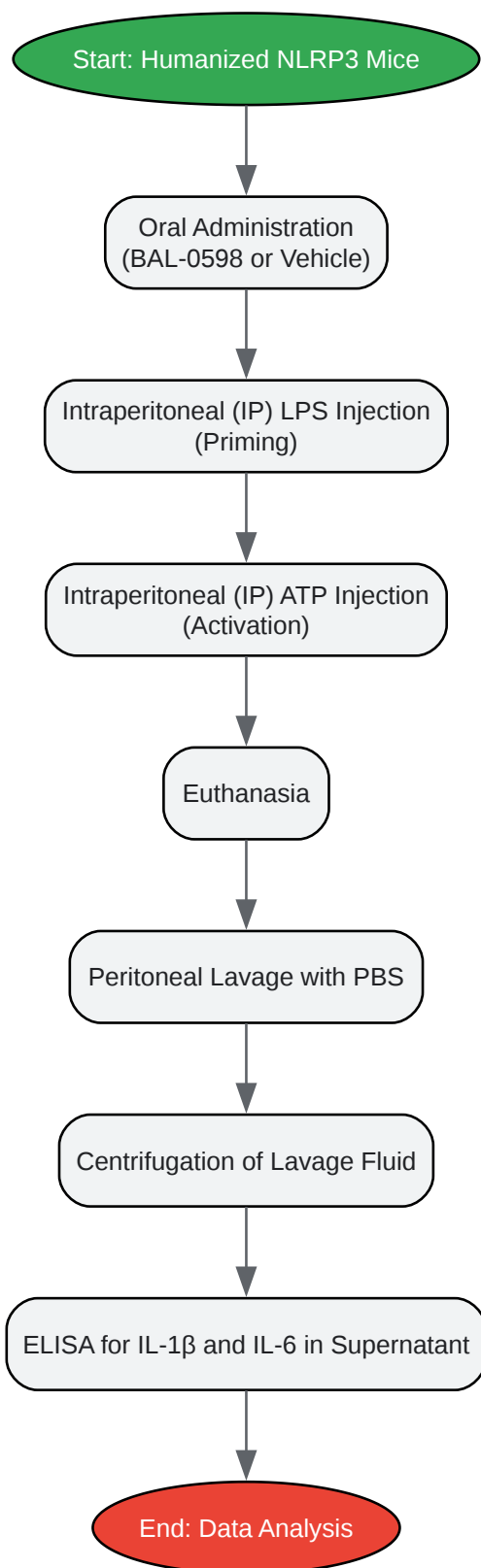
Introduction

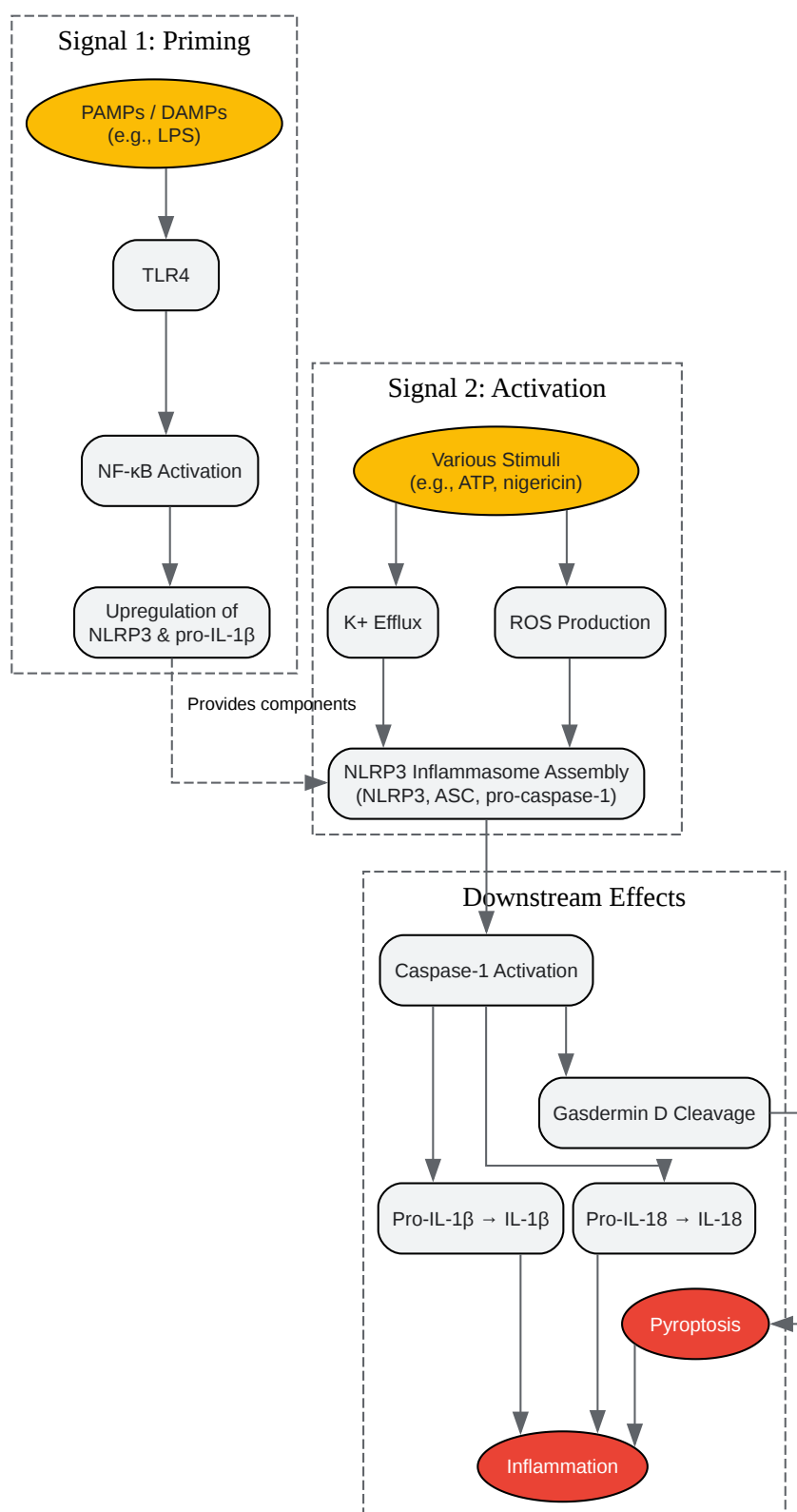
BAL-0028 is a potent and selective inhibitor of the human and primate NLRP3 inflammasome. [1][2] It exhibits a novel mechanism of action, binding to the NACHT domain of NLRP3 at a site distinct from the well-characterized inhibitor MCC950. [2][3] Due to its poor inhibition of murine NLRP3, a derivative, BAL-0598, which demonstrates a comparable inhibitory profile and enhanced pharmacokinetic properties in mice, has been utilized for in vivo studies. [4] These application notes provide a detailed overview of the use of BAL-0598 in a murine model of peritonitis, a common method for evaluating NLRP3 inflammasome activation in vivo. [5]

Mechanism of Action of BAL-0028

BAL-0028 and its derivative BAL-0598 act by directly binding to the NACHT domain of the NLRP3 protein. [3] This interaction inhibits the oligomerization of NLRP3, a critical step in the assembly of the inflammasome complex. [3] By preventing inflammasome formation, **BAL-0028** blocks the subsequent activation of caspase-1 and the release of the pro-inflammatory cytokines IL-1 β and IL-18. Unlike some other NLRP3 inhibitors, **BAL-0028** does not inhibit the ATPase activity of NLRP3. [3]







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